

physical and chemical properties of Agatholal

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Compound of Interest

Compound Name: *Agatholal*
Cat. No.: *B15593925*

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Agatholal: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Agatholal is a naturally occurring labdane diterpenoid that has been identified in various sources, including the Formosan cypress (*Calocedrus formosana*) and in association with honey bees (*Apis*).^[1] As a member of the labdane diterpene family, a class of compounds known for a wide range of biological activities, **Agatholal** holds potential for further investigation in drug discovery and development. This technical guide provides a detailed overview of the known physical and chemical properties of **Agatholal**, generalized experimental protocols for its isolation and characterization, and a discussion of the potential biological activities based on related compounds. All quantitative data is summarized in structured tables, and key experimental workflows and potential signaling pathways are visualized using diagrams.

Physical and Chemical Properties

The physical and chemical properties of **Agatholal** have been primarily characterized through computational methods. The following tables summarize these computed properties. Experimental data for properties such as melting point, boiling point, and specific rotation are not readily available in recent literature but were likely determined upon its initial isolation.

Table 1: Computed Physical Properties of Agatholal

Property	Value	Source
Molecular Weight	304.5 g/mol	PubChem
Exact Mass	304.240230259 Da	PubChem
XLogP3	4.5	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	4	PubChem
Topological Polar Surface Area	37.3 Å ²	PubChem
Heavy Atom Count	22	PubChem

Source: PubChem CID 15559800. All properties are computationally generated.[\[2\]](#)[\[3\]](#)

Table 2: Chemical Identifiers for Agatholal

Identifier Type	Identifier
IUPAC Name	(1S,4aR,5S,8aR)-5-[(E)-5-hydroxy-3-methylpent-3-enyl]-1,4a-dimethyl-6-methylidene-3,4,5,7,8,8a-hexahydro-2H-naphthalene-1-carbaldehyde
Molecular Formula	C ₂₀ H ₃₂ O ₂
CAS Number	3650-31-5; 17990-11-3
Synonyms	Contortolal, (13E)-15-Hydroxy-8(17),13-labdadiene-19-al

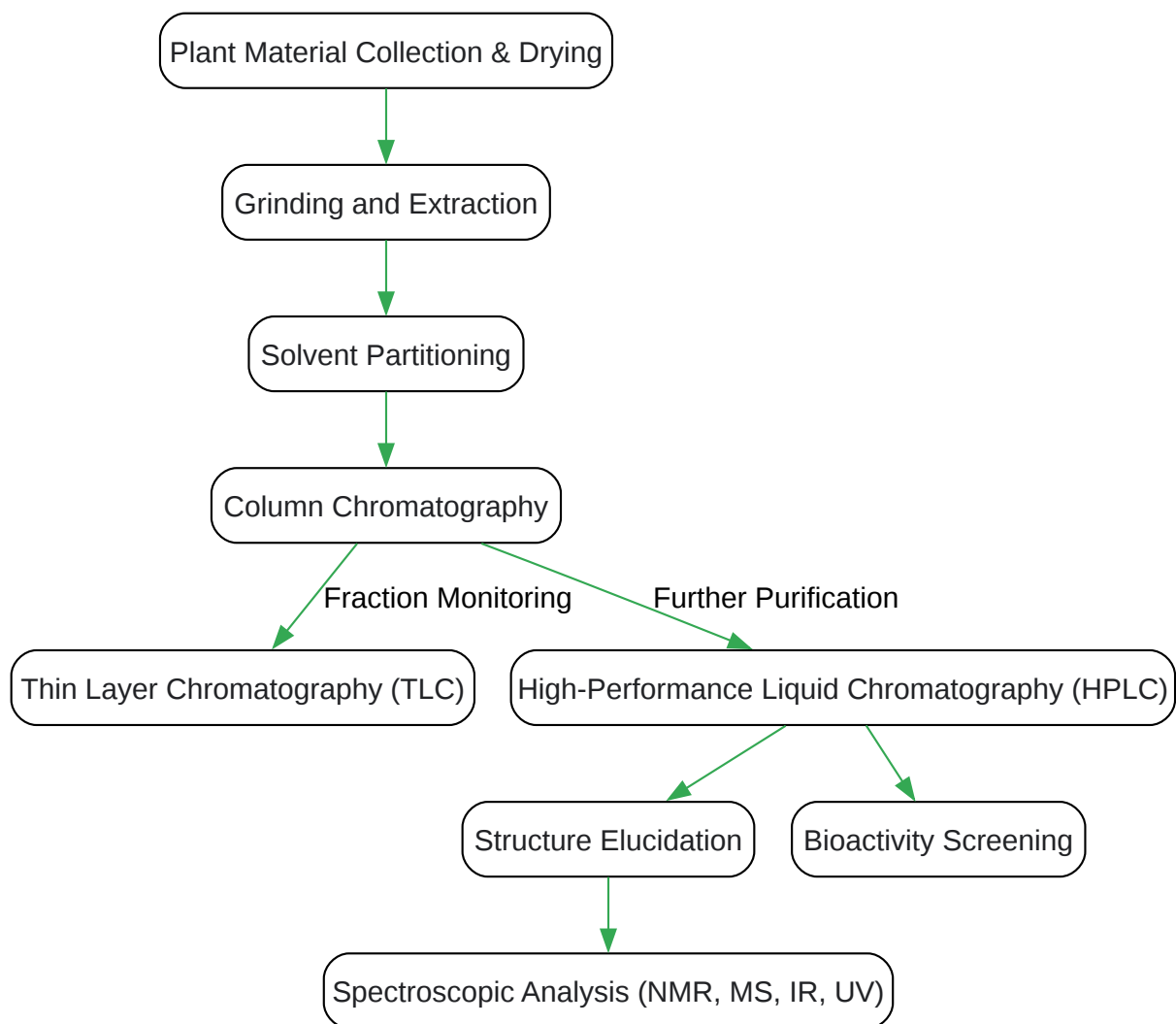
Source: PubChem CID 15559800[\[2\]](#)[\[3\]](#)

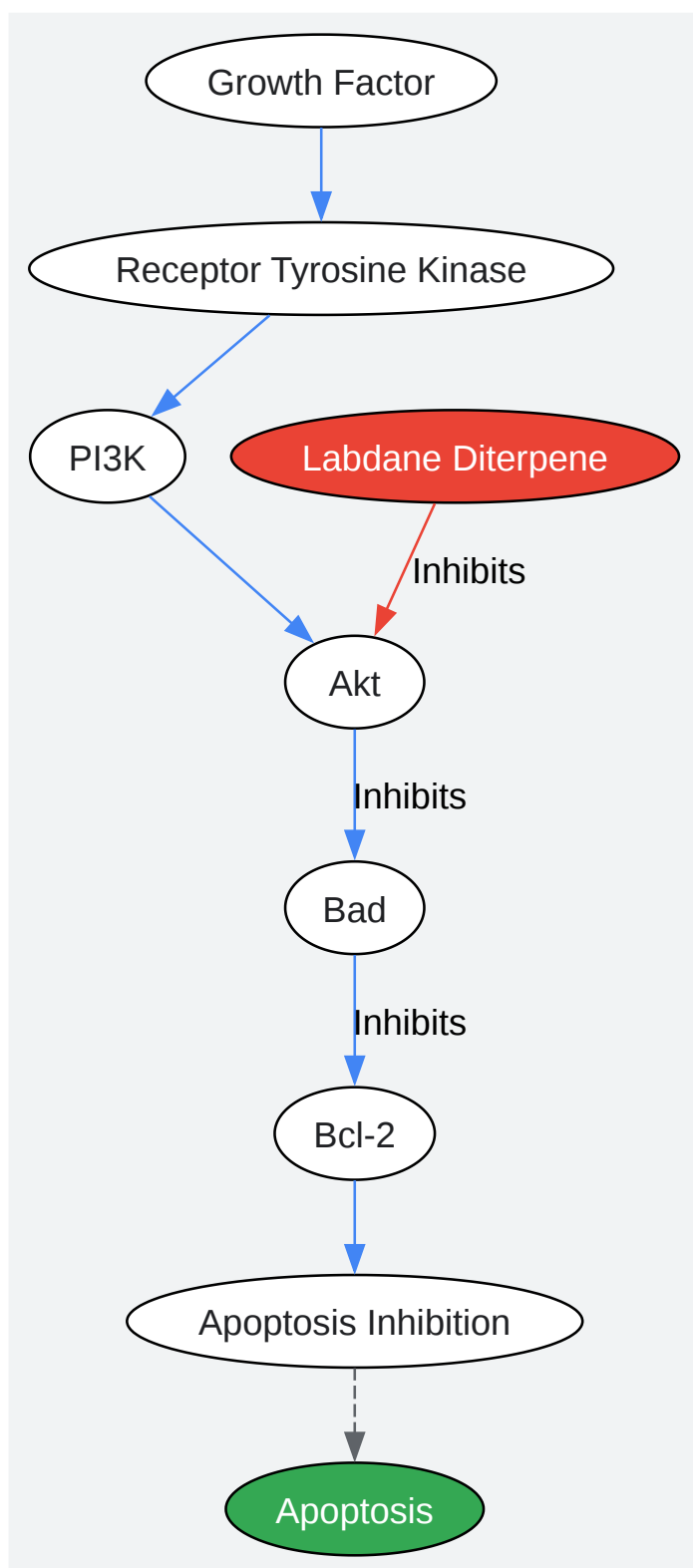
Experimental Protocols

Detailed experimental protocols for the original isolation and characterization of **Agatholal** are found in early literature. However, this section provides a generalized yet detailed methodology for the isolation and characterization of labdane diterpenes like **Agatholal** from natural sources, based on common practices in phytochemistry.

General Workflow for Isolation and Characterization

The following diagram illustrates a typical workflow for the isolation and structural elucidation of a natural product like **Agatholal**.





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